

# Spectroscopic Analysis of 2-Hydroxy-6-methylpyridine: A Technical Guide

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## Compound of Interest

Compound Name: 2-Hydroxy-6-methylpyridine

Cat. No.: B103643

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-Hydroxy-6-methylpyridine** (CAS No. 3279-76-3), a heterocyclic compound of interest in various fields of chemical research and development. This document presents detailed Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols used for their acquisition.

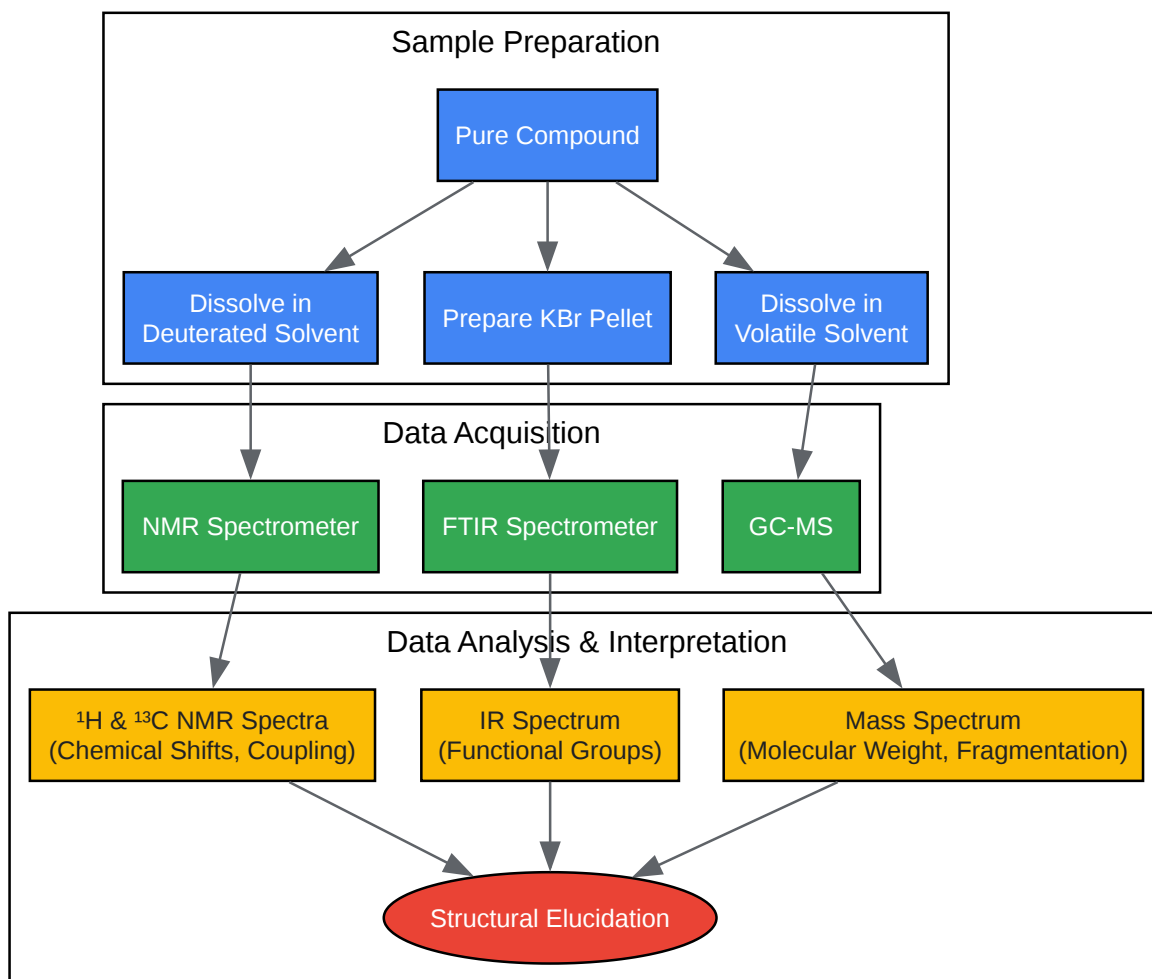
## Chemical Structure

**2-Hydroxy-6-methylpyridine** exists in tautomeric equilibrium with 6-methyl-2(1H)-pyridone. The pyridone form is generally considered the major tautomer.

2-Hydroxy-6-methylpyridine

Tautomeric  
Equilibrium

6-Methyl-2(1H)-pyridone



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